

# Application Notes: Rheological Properties of Lubricants Containing Trimethylolpropane Esters

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## Compound of Interest

Compound Name: *Trimethylolpropane trinonanoate*

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## Introduction

Trimethylolpropane (TMP) esters are synthetic lubricant base stocks known for their excellent thermal-oxidative stability, high viscosity index, and biodegradability.[1] This document focuses on the rheological properties of lubricants based on trimethylolpropane esters, with a specific focus on complex TMP nonanoates. These lubricants are increasingly utilized in high-performance applications, including hydraulic fluids, engine oils, and metalworking fluids.[2] Understanding their rheological behavior—the study of how they flow and deform—is critical for predicting their performance under various operating conditions of temperature, pressure, and shear.

**Target Audience:** These notes are intended for researchers, scientists, and formulation professionals in the fields of lubricant technology and drug development where controlled fluid dynamics are essential.

## Key Rheological Characteristics

Lubricants based on trimethylolpropane esters typically exhibit Newtonian behavior, meaning their viscosity remains constant regardless of the applied shear rate within a defined range.[3] This is a desirable characteristic for many applications, ensuring predictable performance. However, at very low temperatures or with the inclusion of certain additives like nanoparticles, non-Newtonian behavior can be observed.[1]

1. **Viscosity and Viscosity Index (VI):** TMP esters are valued for their high Viscosity Index, which indicates a low degree of viscosity change with temperature fluctuations.[3] A high VI is crucial for applications experiencing a wide operational temperature range. For instance, a hyperbranched nonaoleate trimethylolpropane (NOTMP) has demonstrated a high VI of 237, signifying excellent viscosity stability.[3]
2. **Shear Stability:** The relationship between shear stress and shear rate for TMP esters is often linear, confirming their Newtonian nature under typical operating conditions.[3] This implies that the lubricant maintains its viscosity and does not thin out (lose viscosity) under high shear, which is critical for protecting moving parts from wear.
3. **Low-Temperature Fluidity:** A low pour point is indicative of good performance in cold environments. The NOTMP compound, for example, has a pour point of -34°C, making it suitable for applications in colder climates.[3]

## Quantitative Data Summary

The following table summarizes key quantitative rheological and physical properties for representative Trimethylolpropane (TMP) esters. This data is compiled from various studies to provide a comparative overview.

Property	Hyperbranched Nonaoleate TMP (NOTMP)[3]	Trimethylolpropane Trioleate (TMPTO) [1]	Jatropha Oil TMP Ester (JTMPE)[4]
Kinematic Viscosity @ 40°C (cSt)	Data Not Available	~46	Data Not Available
Kinematic Viscosity @ 100°C (cSt)	Data Not Available	~9.5	Data Not Available
Viscosity Index (VI)	237	190	250
Pour Point (°C)	-34	Data Not Available	-8
Flash Point (°C)	320	>250	Data Not Available
Rheological Behavior	Newtonian (at 25°C, 0-100 s <sup>-1</sup> )	Newtonian (at 10°C, up to 1000 s <sup>-1</sup> )	Newtonian (25-100°C, 0-100 s <sup>-1</sup> )

## Experimental Protocols

### Protocol 1: Determination of Flow Behavior (Viscosity vs. Shear Rate)

This protocol outlines the procedure for characterizing the fundamental flow behavior of a TMP ester-based lubricant using a rotational rheometer.

**Objective:** To determine if the fluid is Newtonian or non-Newtonian by measuring viscosity across a range of shear rates.

#### Apparatus:

- Rotational rheometer (e.g., Anton Paar MCR series, TA Instruments Discovery HR) with a cone-plate or parallel-plate geometry.[\[1\]](#)[\[5\]](#)
- Peltier or circulating fluid temperature control system.[\[1\]](#)
- Solvents for cleaning (e.g., isopropanol, heptane).

#### Methodology:

- Instrument Setup and Calibration:
  - Ensure the rheometer is level and calibrated according to the manufacturer's specifications.
  - Install the appropriate geometry (e.g., 25 mm cone, 1° angle for low viscosity oils).[\[1\]](#)
  - Set the geometry gap precisely (e.g., 0.051 mm).[\[3\]](#)
- Sample Loading:
  - Equilibrate the measurement plates to the desired temperature (e.g., 25°C).[\[3\]](#)
  - Place a sufficient amount of the lubricant sample onto the center of the lower plate.
  - Lower the upper geometry to the set gap, ensuring the sample spreads evenly to the edge without overfilling.

- Trim any excess sample from the edge of the geometry using a non-abrasive tool.
- Measurement Procedure:
  - Allow the sample to reach thermal equilibrium for at least 5-10 minutes.
  - Perform a shear rate sweep. Program the instrument to ramp the shear rate logarithmically from a low value (e.g.,  $0.1 \text{ s}^{-1}$ ) to a high value (e.g.,  $1000 \text{ s}^{-1}$ ).<sup>[1]</sup>
  - Collect a sufficient number of data points (e.g., 10 points per decade).
- Data Analysis:
  - Plot the measured shear stress versus the applied shear rate. A linear relationship indicates Newtonian behavior.<sup>[3]</sup>
  - Plot viscosity versus shear rate. A horizontal, flat line over the shear rate range confirms Newtonian behavior.<sup>[3]</sup> If viscosity decreases with increasing shear rate, the fluid is shear-thinning (non-Newtonian).

## Protocol 2: Temperature-Dependent Viscosity Measurement

Objective: To measure the kinematic viscosity of the lubricant at standard temperatures (40°C and 100°C) and calculate the Viscosity Index (VI).

### Apparatus:

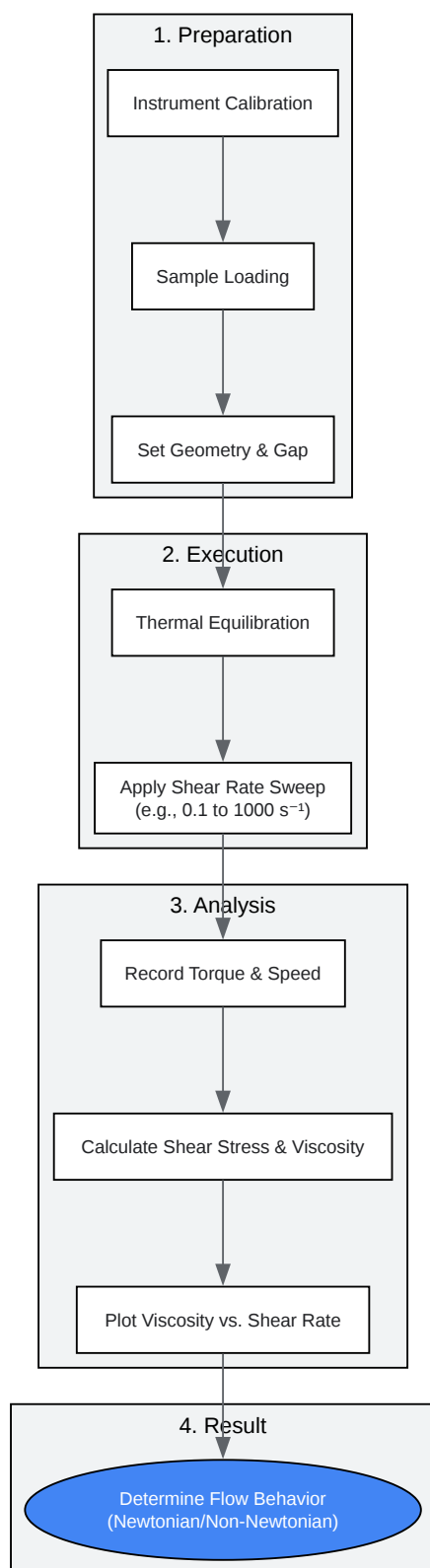
- Rotational rheometer or a dedicated viscometer (e.g., Stabinger viscometer).<sup>[1]</sup>
- Temperature control system with an accuracy of  $\pm 0.1^\circ\text{C}$ .

### Methodology:

- Sample Preparation and Loading:
  - Follow steps 1 and 2 from Protocol 1.
- Measurement at 40°C:

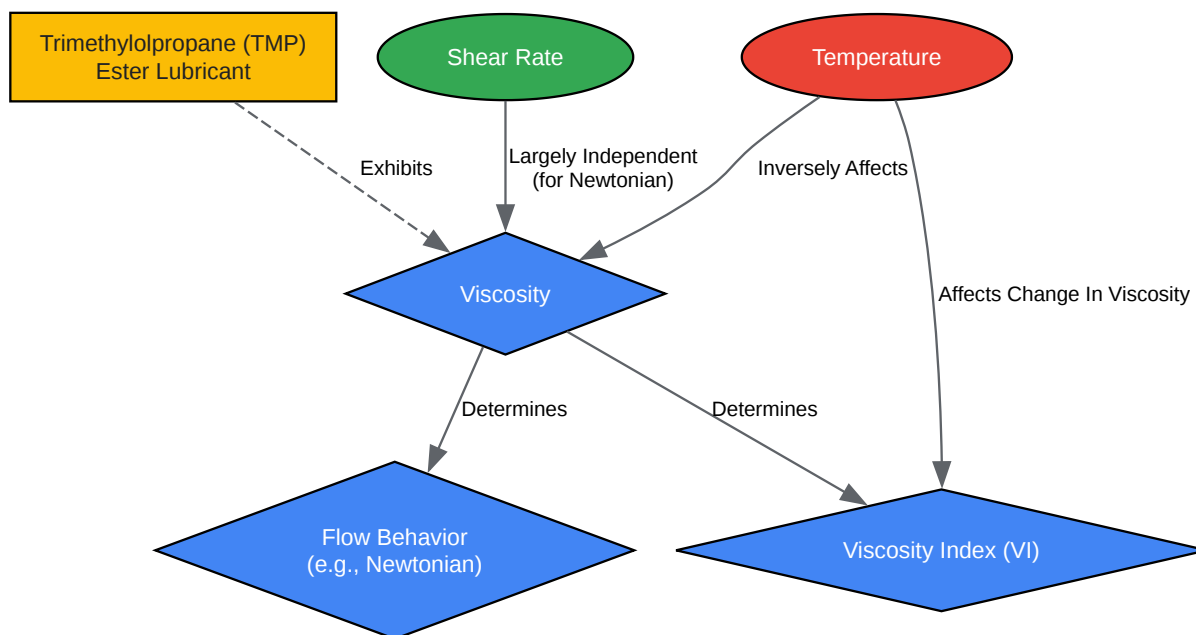
- Set the temperature control system to 40.0°C.
- Allow the sample to equilibrate for 10-15 minutes.
- Perform a viscosity measurement at a constant, low shear rate within the Newtonian plateau identified in Protocol 1 (e.g., 50 s<sup>-1</sup>).
- Record the dynamic viscosity (in mPa·s).
- Measurement at 100°C:
  - Increase the temperature to 100.0°C.
  - Allow the sample to equilibrate for 10-15 minutes.
  - Repeat the viscosity measurement at the same shear rate.
  - Record the dynamic viscosity.
- Data Analysis and VI Calculation:
  - To obtain kinematic viscosity (in cSt), divide the dynamic viscosity (in mPa·s) by the lubricant's density (in g/cm<sup>3</sup>) at the respective temperature.
  - Calculate the Viscosity Index using the recorded kinematic viscosities at 40°C and 100°C according to the ASTM D2270 standard.[\[1\]](#)

## Visualizations



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Caption: Experimental workflow for rheological characterization.



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Caption: Key relationships in lubricant rheology.

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## References

- 1. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 2. TRIMETHYLOLPROPANE TRIOLEATE - Ataman Kimya [[atamanchemicals.com](https://atamanchemicals.com)]
- 3. [biointerfaceresearch.com](https://www.biointerfaceresearch.com) [[biointerfaceresearch.com](https://www.biointerfaceresearch.com)]
- 4. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 5. Technical Research Services > Equipment available > Rotational rheometer [[udg.edu](https://www.udg.edu)]
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